

Comparative analysis of Aldicarb and its metabolites

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Compound of Interest

Compound Name: Aldicarb sulfoxide

Cat. No.: B1666835

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A Comparative Analysis of Aldicarb and Its Metabolites: A Guide for Researchers

Introduction

Aldicarb is a systemic carbamate insecticide, nematicide, and acaricide known for its high acute toxicity.[1][2][3] It is applied to the soil, where it is absorbed by plant roots and translocated throughout the plant, providing protection against various pests.[1] Once in the environment and in biological systems, aldicarb is rapidly metabolized through oxidation into two primary, toxicologically significant metabolites: **aldicarb sulfoxide** and aldicarb sulfone.[4] Understanding the comparative properties of the parent compound and its metabolites is crucial for toxicology, environmental risk assessment, and the development of analytical methods. This guide provides a detailed comparison of aldicarb, **aldicarb sulfoxide**, and aldicarb sulfone, supported by experimental data and methodologies.

Chemical and Physical Properties

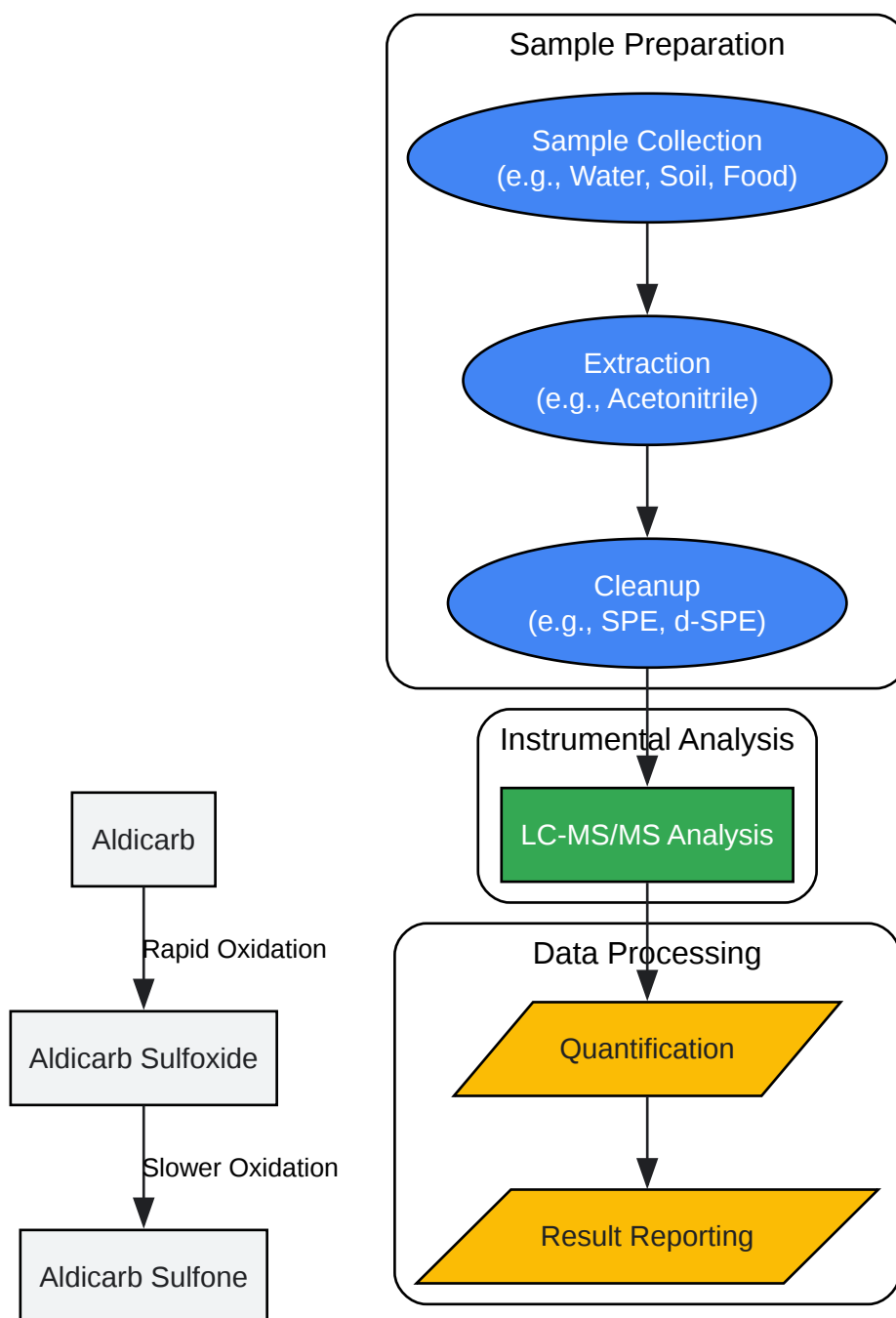
The structural differences between aldicarb and its metabolites arise from the oxidation of the sulfur atom, which significantly influences their chemical and physical properties, such as polarity and water solubility.

Property	Aldicarb	Aldicarb Sulfoxide	Aldicarb Sulfone
IUPAC Name	2-Methyl-2-(methylthio)propanal O-(N-methylcarbamoyl)oxime	2-Methyl-2-(methylsulfinyl)propionaldehyde O-(methylcarbamoyl)oxime	2-Methyl-2-(methylsulfonyl)propionaldehyde O-(methylcarbamoyl)oxime
CAS Number	116-06-3	1646-87-3	1646-88-4
Molecular Formula	C ₇ H ₁₄ N ₂ O ₂ S	C ₇ H ₁₄ N ₂ O ₃ S	C ₇ H ₁₄ N ₂ O ₄ S
Molecular Weight	190.27 g/mol	206.27 g/mol	222.26 g/mol
Physical State	White crystalline solid	White crystalline solid	White crystalline solid
Water Solubility	6 g/L (at 20°C)	Highly soluble	Highly soluble
Log Octanol/Water Partition Coefficient (Log P)	1.359	-	-0.6

Metabolism and Mechanism of Action

The primary mechanism of toxicity for aldicarb and its oxidative metabolites is the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system. This inhibition leads to the accumulation of the neurotransmitter acetylcholine at synaptic clefts, resulting in cholinergic symptoms such as weakness, nausea, tremors, and, in severe cases, respiratory failure and death.

The metabolic conversion of aldicarb is a two-step oxidation process. Aldicarb is first rapidly oxidized to form **aldicarb sulfoxide**. This is followed by a slower oxidation of the sulfoxide to aldicarb sulfone. Both of these metabolites are also potent cholinesterase inhibitors. While the carbamylation of AChE by these compounds is reversible, unlike the action of organophosphates, their high acute toxicity makes them hazardous.



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